

1,4-Dimethoxynaphthalene: A Technical Guide to Safety, Handling, and Hazards

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Abstract

This technical guide provides comprehensive safety, handling, and hazard information for **1,4-Dimethoxynaphthalene** (CAS No: 10075-62-4). The information is compiled and presented to meet the needs of laboratory and research professionals, focusing on clear data presentation, procedural guidance, and visual aids for risk mitigation and safe handling. This document summarizes key physical and chemical properties, toxicological data, GHS classifications, and recommended protocols for use, storage, and emergency response.

Chemical Identification and Physical Properties

1,4-Dimethoxynaphthalene is an aromatic ether. Its identification details and key physical properties are summarized below.

Property	Value	Source
IUPAC Name	1,4-dimethoxynaphthalene	[1] [2]
Synonyms	Naphthalene, 1,4-dimethoxy-	[1] [3]
CAS Number	10075-62-4	[2] [4]
EC Number	233-209-2	
Molecular Formula	C ₁₂ H ₁₂ O ₂	[1] [2]
Molecular Weight	188.22 g/mol	[1]
Appearance	White to cream crystals or powder	[5]
Melting Point	86-90 °C (lit.)	[2]
Flash Point	Not applicable	

Hazard Identification and GHS Classification

1,4-Dimethoxynaphthalene is classified as an irritant. All available safety data indicates a consistent hazard profile across suppliers.[\[1\]](#) The GHS classification is summarized in the table below.

Hazard Class and Category	Pictogram	Signal Word	Hazard Statement
Skin Corrosion / Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation
Serious Eye Damage / Eye Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation

Sources:[[1](#)][[2](#)][[4](#)][[6](#)][[7](#)]

Toxicological Summary

The primary hazards associated with **1,4-Dimethoxynaphthalene** are its irritant properties.[[1](#)]

- Acute Toxicity: Classified as Category 4 for acute oral, dermal, and inhalation toxicity.[[4](#)]
- Target Organs: The primary target organ identified is the respiratory system.[[4](#)]
- Carcinogenicity & Mutagenicity: No data available from the reviewed sources to classify it as a carcinogen or mutagen.

Experimental Protocols and Handling Procedures

Safe handling of **1,4-Dimethoxynaphthalene** requires adherence to standard laboratory safety protocols for irritant solids. The following sections detail recommended procedures.

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure, the following controls and PPE are mandatory.

Control / PPE	Specification	Rationale
Ventilation	Use only outdoors or in a well-ventilated area, such as a chemical fume hood.[4][6]	To prevent inhalation of dust and vapors.[4]
Eye Protection	Safety glasses with side-shields or goggles (European Standard EN166 or OSHA 29 CFR 1910.133).[4]	To prevent eye contact which causes serious irritation.[4]
Hand Protection	Wear appropriate protective gloves (e.g., nitrile).[4]	To prevent skin contact which causes irritation.[4]
Body Protection	Lab coat or other protective clothing to prevent skin exposure.[4]	To prevent skin contact.[4]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) if exposure limits are exceeded or if irritation is experienced.[4]	To prevent respiratory tract irritation.

Safe Handling and Storage Protocol

Handling:

- Read and understand the Safety Data Sheet (SDS) before use.
- Ensure eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[4][6]
- Wash hands and any exposed skin thoroughly after handling.[4]
- Do not eat, drink, or smoke when using this product.[4]

- Take off contaminated clothing and wash it before reuse.[6]

Storage:

- Store in a well-ventilated place.[4][6]
- Keep the container tightly closed.[4][6]
- Store locked up.[4][6]
- Some suppliers recommend storing at 2-8°C.[2]

First Aid Measures

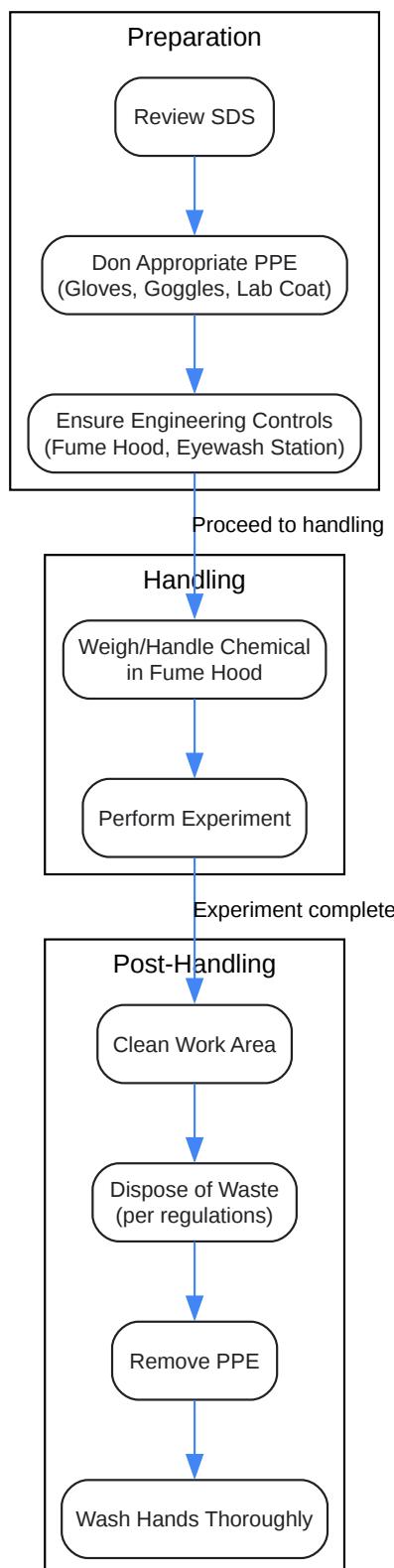
The following protocols should be followed in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	<ol style="list-style-type: none">1. Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[4][6]2. Call a POISON CENTER or doctor/physician if you feel unwell.[4]
Skin Contact	<ol style="list-style-type: none">1. Take off immediately all contaminated clothing.[4]2. Wash the affected area with plenty of soap and water for at least 15 minutes.[4]3. If skin irritation occurs, get medical advice/attention.[4][6]
Eye Contact	<ol style="list-style-type: none">1. Rinse cautiously with water for several minutes.[4][6]2. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[4]3. If eye irritation persists, get medical advice/attention.[4]
Ingestion	<ol style="list-style-type: none">1. Rinse mouth.[4]2. Call a POISON CENTER or doctor/physician if you feel unwell.[4]

Visualized Workflows and Hazard Relationships

General Safe Handling Workflow

The following diagram illustrates the standard workflow for handling **1,4-Dimethoxynaphthalene** in a laboratory setting.

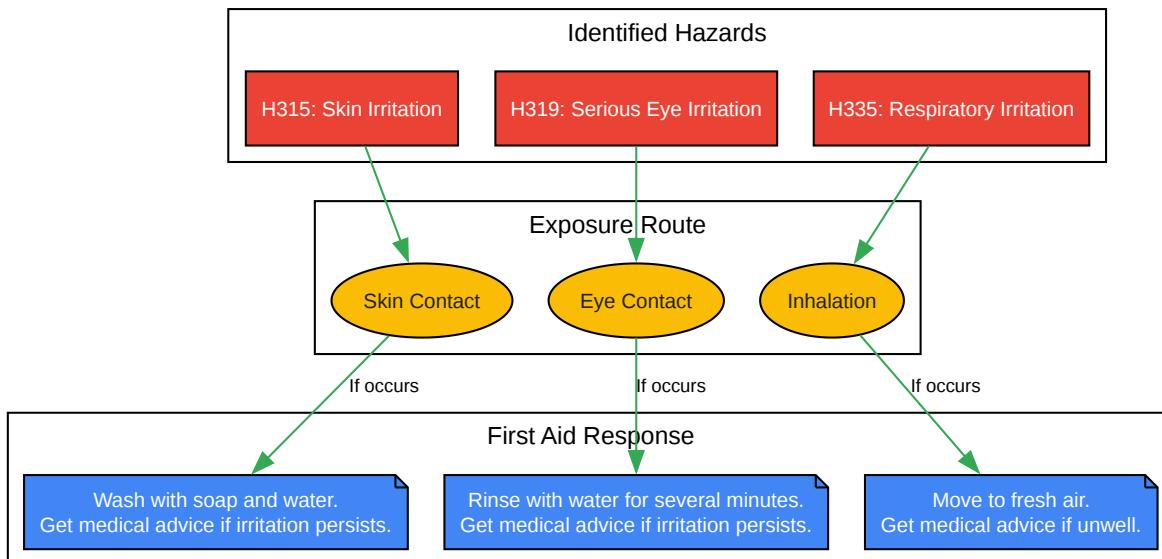


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Caption: Workflow for the safe handling of **1,4-Dimethoxynaphthalene**.

Hazard-Response Logical Diagram

This diagram shows the logical relationship between the identified hazards of **1,4-Dimethoxynaphthalene** and the corresponding first aid responses.



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Caption: Relationship between hazards and first aid responses.

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.^[4] Do not allow the chemical to enter drains or waterways.

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